

Technical Support Center: L-Citrulline-d4 Extraction from Tissue Homogenates

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Compound of Interest

Compound Name: *L-Citrulline-d4*

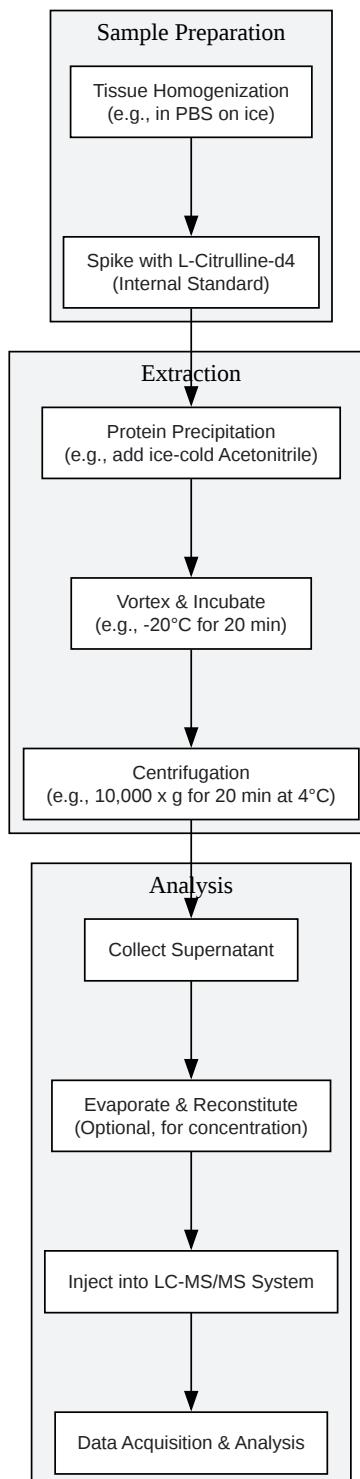
Cat. No.: *B12061783*

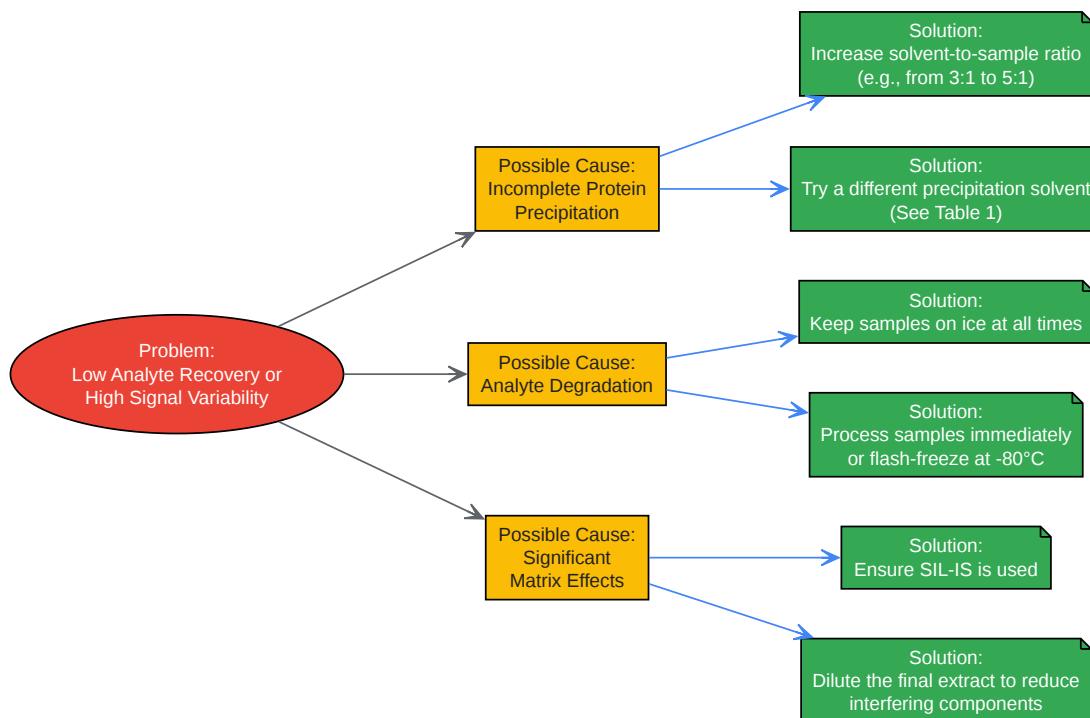
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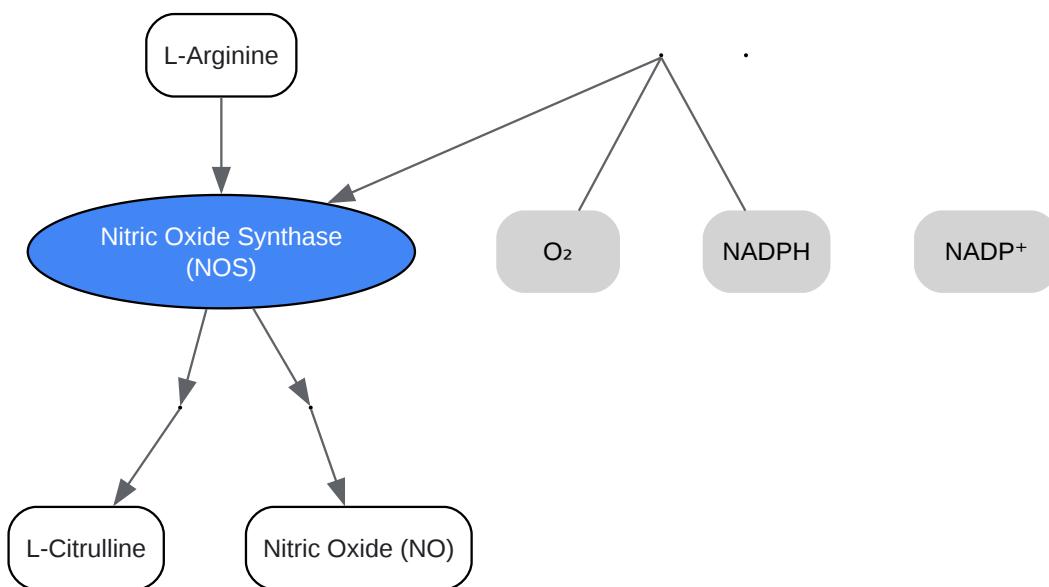
This guide provides researchers, scientists, and drug development professionals with detailed protocols and troubleshooting advice for the optimal extraction of **L-Citrulline-d4** from tissue homogenates for analysis, typically by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Core Experimental Workflow

A successful extraction protocol effectively removes interfering substances like proteins and lipids while maximizing the recovery of the target analyte. The following workflow outlines the key steps from sample preparation to analysis.







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